

Tetrabutylammonium cyanide CAS number 10442-39-4 information

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Compound of Interest

Compound Name: Tetrabutylammonium cyanide

Cat. No.: B079372

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An In-depth Technical Guide to **Tetrabutylammonium Cyanide** (CAS: 10442-39-4)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Tetrabutylammonium cyanide (TBACN), identified by CAS number 10442-39-4, is a quaternary ammonium salt widely utilized in organic synthesis. Its unique properties, particularly its solubility in organic solvents, make it an effective and often superior alternative to inorganic cyanide salts like sodium or potassium cyanide. This guide provides a comprehensive overview of its physicochemical properties, critical safety and handling protocols, and key applications, including detailed experimental procedures. TBACN serves as a potent nucleophilic cyanide source for the synthesis of nitriles via substitution reactions and as an efficient catalyst for processes such as cyanosilylation and the deprotection of thioacetates.^[1] However, its high toxicity necessitates strict adherence to safety protocols. This document is intended to serve as a technical resource for professionals utilizing this versatile reagent in a laboratory setting.

Physicochemical and Toxicological Data

Quantitative data for **Tetrabutylammonium cyanide** has been aggregated from various safety data sheets and chemical suppliers to provide a clear reference.

Physicochemical Properties

The physical and chemical properties of TBACN are summarized below. Its solubility in polar organic solvents is a key advantage in homogeneous reaction mixtures.[2]

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 10442-39-4 | [3][4] |
| Molecular Formula | C ₁₇ H ₃₆ N ₂ or (CH ₃ CH ₂ CH ₂ CH ₂) ₄ N(CN) | [2][4] |
| Molecular Weight | 268.48 g/mol | [4] |
| Appearance | White to slightly beige crystalline solid/crystals | |
| Melting Point | 89-92 °C | [5][1][4] |
| Solubility | Soluble in water and polar organic solvents. | [6] |
| EC Number | 233-926-0 | [4] |
| InChI Key | KRRBFUJMQBDDPR- UHFFFAOYSA-N | [4] |

Toxicological Data

Tetrabutylammonium cyanide is classified as extremely hazardous. Exposure via inhalation, ingestion, or skin contact can be fatal.[3][7] Chronic exposure may interfere with thyroid function.[6]

| Hazard Metric | Value | Classification | Source(s) |
|-------------------------|-----------|----------------------------------|-----------|
| LD ₅₀ Oral | 5.1 mg/kg | Category 2 | [8] |
| LD ₅₀ Dermal | 5 mg/kg | Category 1 | [3] |
| Acute Inhalation | - | Category 2 (Fatal if inhaled) | [3][7] |

GHS Hazard and Precautionary Information

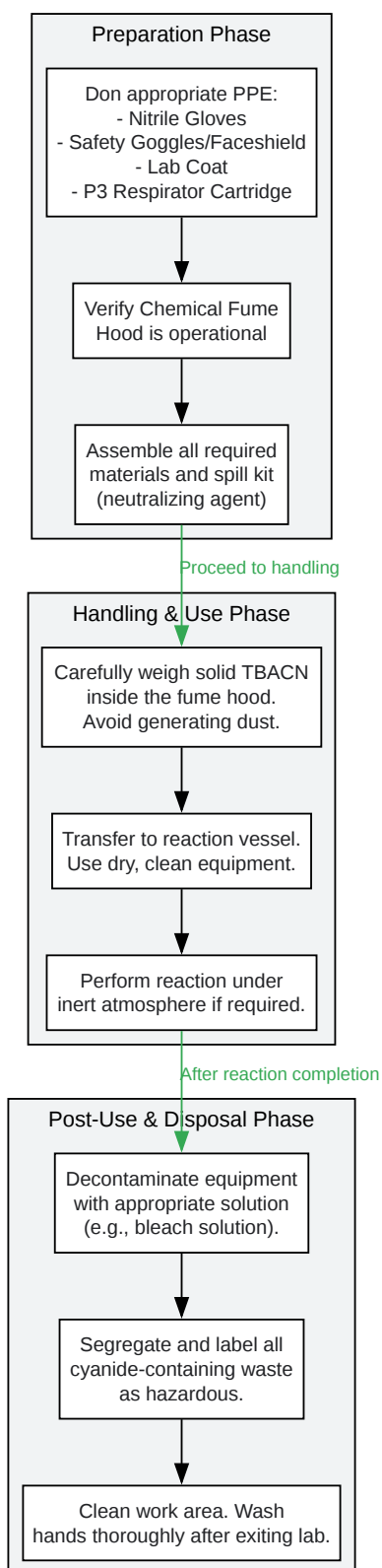
The Globally Harmonized System (GHS) classification underscores the severe risks associated with this compound.

| GHS Classification | Hazard Statement(s) | Precautionary Statement(s) |
|--|--|----------------------------------|
| Acute Toxicity, Oral (Category 2) | H300: Fatal if swallowed | P264, P270, P301+P310 |
| Acute Toxicity, Dermal (Category 1) | H310: Fatal in contact with skin | P262, P280, P302+P350+P310 |
| Acute Toxicity, Inhalation (Category 2) | H330: Fatal if inhaled | P260, P271, P284, P304+P340+P310 |
| Hazardous to the Aquatic Environment (Chronic, Category 1) | H410: Very toxic to aquatic life with long lasting effects | P273, P391 |
| Supplemental Hazard | EUH032: Contact with acids liberates very toxic gas | - |

(Sources:[3][7][9])

Safety and Handling Workflow

Due to its acute toxicity, a stringent workflow must be followed when handling **Tetrabutylammonium cyanide**. All operations must be conducted within a certified chemical fume hood.[10]



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Caption: Workflow for the safe handling of **Tetrabutylammonium cyanide**.

Key Applications and Experimental Protocols

TBACN is a versatile reagent in organic chemistry, primarily used as a cyanide source that is soluble in organic solvents and as a catalyst.

Application 1: Nucleophilic Cyanation of Alkyl Halides

TBACN provides a soluble source of the cyanide nucleophile (CN^-) for $\text{S}_{\text{N}}2$ reactions with alkyl halides to form nitriles. The bulky tetrabutylammonium cation enhances solubility in common organic solvents like acetonitrile, facilitating the reaction.[2] A specialized application involves the photoinduced, copper-catalyzed cyanation of unactivated alkyl chlorides at room temperature.[3]

```
// Reactants TBACN [label="[(n-Bu)4N]+[CN]-", shape=box, style=filled, fillcolor="#F1F3F4",  
fontcolor="#202124"]; AlkylHalide [label="R-X", shape=box, style=filled, fillcolor="#F1F3F4",  
fontcolor="#202124"];
```

```
// Intermediates & Products dissociation [label="Dissociation\nin Solvent", shape=ellipse,  
style=filled, fillcolor="#FFFFFF", fontcolor="#202124"]; CN_ion [label="[CN]-", shape=circle,  
style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"]; TBA_ion [label="[(n-Bu)4N]+",  
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[NC---R---X]-", shape=Mdiamond, style=filled, fillcolor="#FBBC05", fontcolor="#202124"];  
Nitrile [label="R-CN (Product)", shape=box, style=filled, fillcolor="#34A853",  
fontcolor="#FFFFFF"]; Halide_ion [label="X-", shape=circle, style=filled, fillcolor="#5F6368",  
fontcolor="#FFFFFF"];
```

```
// Connections TBACN -> dissociation [color="#34A853"]; dissociation -> CN_ion  
[color="#34A853"]; dissociation -> TBA_ion [color="#34A853"];
```

```
{rank=same; CN_ion; AlkylHalide;} CN_ion -> transition_state [label="Nucleophilic Attack",  
fontcolor="#EA4335"]; AlkylHalide -> transition_state;
```

```
transition_state -> Nitrile [label="Inversion of Stereochemistry", fontcolor="#202124"];  
transition_state -> Halide_ion [label="Leaving Group Departure", fontcolor="#202124"]; }
```

Caption: General workflow for TBACN-catalyzed cyanosilylation.

Conclusion

Tetrabutylammonium cyanide is a highly effective but hazardous reagent. Its primary advantage lies in its solubility in organic media, which facilitates a range of synthetic transformations including nucleophilic substitutions and organocatalysis. The protocols and data provided herein underscore the compound's utility while emphasizing the critical need for rigorous safety measures. For research and development professionals, a thorough understanding of both its reactivity and its risks is paramount for its successful and safe implementation in the synthesis of complex molecules and pharmaceutical intermediates.

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